

Personal protective equipment for handling Galanin (1-19), human

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Compound of Interest

Compound Name: *Galanin (1-19), human*

Cat. No.: *B15507656*

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Essential Safety and Handling Guide for Galanin (1-19), Human

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Galanin (1-19), human**. The following procedures are based on best practices for handling synthetic peptides in a laboratory setting. While **Galanin (1-19), human** is not classified as a hazardous substance, adherence to these protocols is essential to ensure personal safety and maintain the integrity of the product.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

A thorough risk assessment of specific laboratory tasks should be conducted to determine if additional PPE is required.[\[4\]](#)[\[5\]](#) The minimum recommended PPE for handling **Galanin (1-19), human**, particularly in its lyophilized powder form, is outlined below to minimize exposure and ensure a safe laboratory environment.[\[6\]](#)[\[7\]](#)

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required to protect against dust particles and accidental splashes. [4] [7] Must conform to ANSI Z87.1 standards. [4] [5]
Face Shield		Recommended in addition to safety goggles when there is a significant risk of splashes. [4]
Hand Protection	Disposable Nitrile Gloves	Minimum requirement for incidental contact. [5] [7] Gloves should be changed immediately if they become contaminated. [7] Double gloving may be necessary for added protection. [4] [8]
Body Protection	Laboratory Coat	A standard lab coat is required to protect skin and clothing from spills. [6] [7] [9]
Respiratory Protection	Respirator/Dust Mask	Recommended when weighing and handling lyophilized powder to prevent inhalation. [4] [7] [8] Work should be conducted in a fume hood or biosafety cabinet. [7]
General Laboratory Attire	Long Pants and Closed-Toe Shoes	Minimum attire for working in a laboratory with chemical compounds. [4] [5]

Operational Plan: Step-by-Step Handling and Storage

Proper handling and storage are critical for maintaining the stability and integrity of **Galanin (1-19), human.**[\[6\]](#)

Receiving and Initial Inspection:

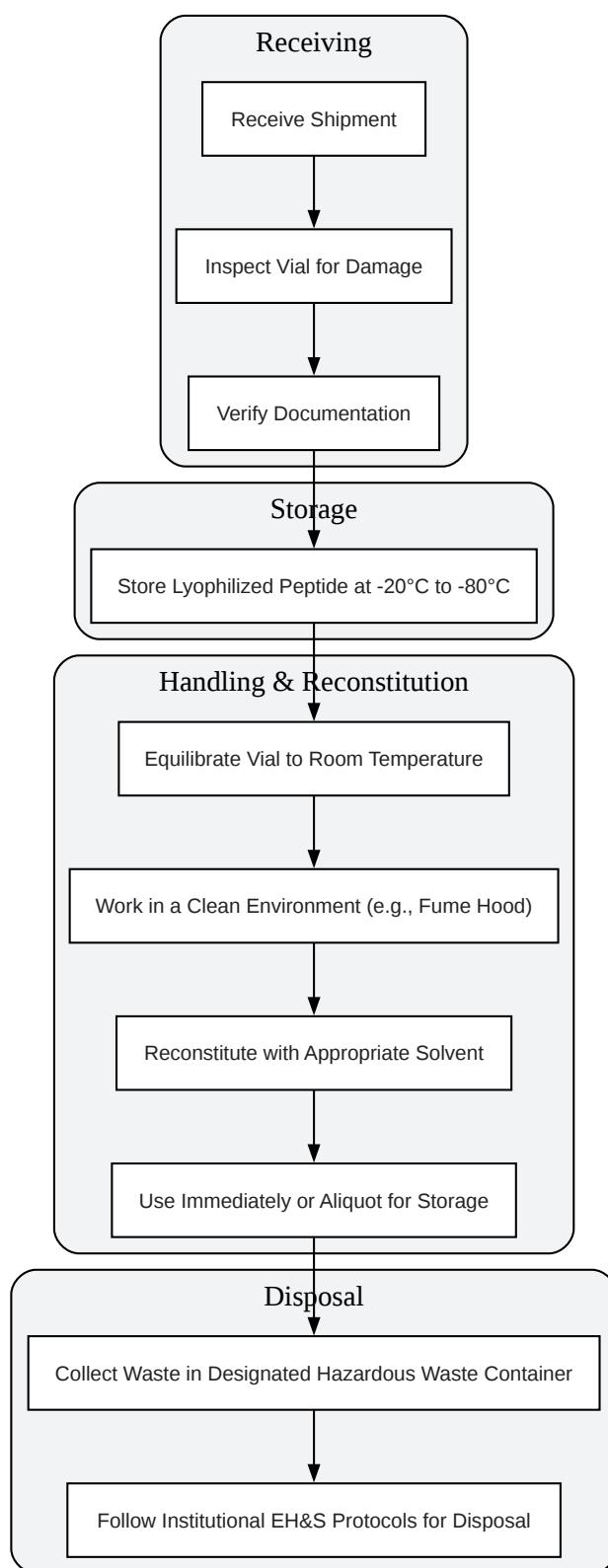
- Upon receipt, verify that the package contents match the packing slip and purchase order.
- Inspect the vial for any physical damage or compromised seals.[\[8\]](#)
- Confirm that the lot number on the vial matches the Certificate of Analysis.[\[8\]](#)
- Document the date of receipt and the condition of the product in your laboratory records.[\[8\]](#)

Storage:

- Lyophilized Peptide: For long-term storage, keep the lyophilized powder at -20°C or colder, preferably at -80°C, in a tightly sealed container with a desiccant to prevent degradation.[\[6\]](#)
[\[10\]](#)[\[11\]](#) Store away from direct light.[\[6\]](#)[\[9\]](#)[\[12\]](#)
- Peptide in Solution: It is best to use peptide solutions immediately.[\[12\]](#) If storage is necessary, create single-use aliquots to avoid repeated freeze-thaw cycles and store them at -20°C or -80°C.[\[4\]](#)[\[12\]](#) Stock solutions are generally stable for up to one month at -20°C and up to six months at -80°C.[\[13\]](#)

Handling and Reconstitution:

- Before opening, allow the vial to equilibrate to room temperature in a desiccator to prevent moisture absorption.[\[8\]](#)[\[11\]](#)
- Wipe the exterior of the vial with 70% isopropanol to decontaminate the surface.[\[8\]](#)
- Work in a clean, designated area, such as a laminar flow hood, to minimize contamination.[\[7\]](#)
[\[9\]](#)
- To reconstitute, use high-purity water or a recommended buffer.[\[6\]](#) The choice of solvent may depend on the specific experimental requirements. For peptides with hydrophobic residues, a small amount of an organic solvent like DMSO or acetonitrile may be needed for initial dissolution before adding an aqueous solution.[\[10\]](#)
- Sonication can aid in dissolving the peptide.[\[11\]](#)



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Workflow for Handling **Galanin (1-19), human**

Disposal Plan

Unused or expired **Galanin (1-19), human**, and any materials contaminated with it, must be disposed of in accordance with institutional and environmental regulations.[\[6\]](#)

Waste Segregation and Collection:

- Collect all used vials, contaminated PPE (gloves, etc.), and any chemical waste in designated, clearly labeled hazardous waste containers within the laboratory.[\[7\]](#)
- Never dispose of peptides in the regular trash or pour solutions down the drain.[\[6\]\[9\]](#)

Disposal Procedure:

- Follow your institution's environmental health and safety (EH&S) guidelines for the disposal of chemical waste.[\[7\]\[9\]](#)
- This typically involves arranging for pickup by a licensed hazardous waste disposal contractor.[\[7\]](#)
- Alternatively, the material can be dissolved in a combustible solvent and incinerated in a chemical incinerator equipped with an afterburner and scrubber.[\[3\]](#)

Decontamination:

- Clean all surfaces and tools that have come into contact with the peptide using an appropriate solvent or disinfectant after use.[\[6\]](#)

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